

# crystallographic structure of alpha and beta tungsten

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tungsten (W)

Cat. No.: B13828277

[Get Quote](#)

An In-depth Technical Guide to the Crystallographic Structure of Alpha and Beta Tungsten

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystallographic structures of alpha ( $\alpha$ ) and beta ( $\beta$ ) tungsten. It is intended to serve as a resource for researchers, scientists, and professionals in drug development who require a detailed understanding of these two phases of tungsten. This document summarizes key crystallographic data, outlines experimental methodologies for their characterization, and illustrates the relationship between the two phases.

## Introduction to Alpha and Beta Tungsten

Tungsten, a transition metal with atomic number 74, primarily exists in two crystalline forms: the stable alpha ( $\alpha$ ) phase and the metastable beta ( $\beta$ ) phase.<sup>[1]</sup> The  $\alpha$ -tungsten possesses a body-centered cubic (BCC) structure and is the thermodynamically stable form of the element under standard conditions.<sup>[1][2]</sup> In contrast,  $\beta$ -tungsten exhibits a more complex A15 cubic structure and is a metastable allotrope.<sup>[1][3]</sup> The  $\beta$ -phase is most commonly observed in thin films and its formation can be influenced by factors such as the deposition method, substrate, and the presence of impurities like oxygen.<sup>[3][4]</sup> While metastable,  $\beta$ -tungsten can coexist with the  $\alpha$ -phase at ambient conditions.<sup>[1]</sup> A key characteristic of  $\beta$ -tungsten is its irreversible transformation to the stable  $\alpha$ -phase upon thermal annealing.<sup>[3]</sup>

## Crystallographic Data

The fundamental differences in the crystal structures of  $\alpha$ - and  $\beta$ -tungsten lead to distinct physical and electronic properties. The following tables summarize the key crystallographic parameters for both phases, providing a basis for their comparative analysis.

### Table 1: Crystallographic Properties of Alpha-Tungsten ( $\alpha$ -W)

Property	Value
Crystal System	Cubic
Crystal Structure	Body-Centered Cubic (BCC)
Space Group	Im-3m
Space Group Number	229
Lattice Parameter (a)	3.1652 pm[2]
Atoms per Unit Cell	2
Atomic Positions (Wyckoff)	2a (0, 0, 0)

### Table 2: Crystallographic Properties of Beta-Tungsten ( $\beta$ -W)

Property	Value
Crystal System	Cubic
Crystal Structure	A15
Space Group	Pm-3n[3]
Space Group Number	223
Lattice Parameter (a)	5.036 Å[3]
Atoms per Unit Cell	8[3]
Atomic Positions (Wyckoff)	2a (0, 0, 0) and 6c (1/4, 0, 1/2)[3]

## Experimental Protocols

The characterization of the crystallographic structures of  $\alpha$ - and  $\beta$ -tungsten predominantly relies on thin film deposition techniques followed by structural analysis.

### Thin Film Deposition by Sputtering

A common method for preparing tungsten thin films, and in particular the  $\beta$ -phase, is magnetron sputtering.[3][5]

- Apparatus: AJA sputtering system.[5]
- Target: A 2-inch diameter tungsten target.[4]
- Substrates: Various substrates can be used, including Si, Si/SiO<sub>2</sub>, GaAs, MgO, and Al<sub>2</sub>O<sub>3</sub>. [4]  
The choice of substrate can influence the resulting tungsten phase.
- Sputtering Gas: Argon (Ar) is typically used as the sputtering gas.[3][4]
- Process Parameters:
  - Base Pressure: The vacuum chamber is evacuated to a low base pressure.
  - Sputtering Pressure: The Ar pressure is maintained during deposition (e.g., 1.5 mTorr).[4]
  - Sputtering Power: A specific power is applied to the tungsten target (e.g., 100 W).[4]
  - Substrate Temperature: Deposition is often carried out at room temperature.[4]
  - Substrate Rotation: The substrate is rotated (e.g., 30 rpm) to ensure film uniformity.[4]

### Structural Characterization by X-Ray Diffraction (XRD)

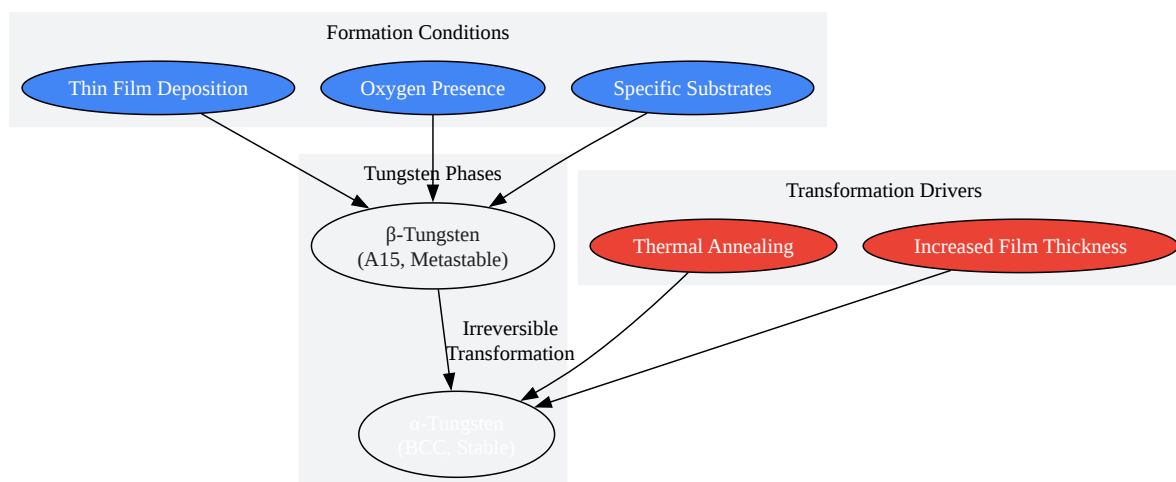
X-ray diffraction is the primary technique used to identify the crystal phase and determine the lattice parameters of tungsten films.

- Apparatus: A standard X-ray diffractometer.

- Method: Theta-2-theta ( $\theta$ - $2\theta$ ) scans are performed to obtain the diffraction patterns of the deposited films.[5]
- Data Analysis:
  - The diffraction peaks are indexed to the known crystal structures of  $\alpha$ -W (BCC) and  $\beta$ -W (A15). For instance, characteristic peaks for  $\alpha$ -W include (110), (200), and (211), while for  $\beta$ -W, peaks such as (200), (210), and (211) are observed.[4]
  - The lattice constant is calculated from the positions of the diffraction peaks using Bragg's Law.
  - The grain size can be estimated from the broadening of the diffraction peaks using the Scherrer equation.

## Phase Relationship and Transformation

The relationship between  $\alpha$ - and  $\beta$ -tungsten is characterized by the metastable nature of the  $\beta$ -phase and its tendency to transform into the stable  $\alpha$ -phase. This transformation is influenced by several factors.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tungsten - Wikipedia [en.wikipedia.org]
- 2. WebElements Periodic Table » Tungsten » crystal structures [webelements.com]
- 3. Beta-tungsten - Wikipedia [en.wikipedia.org]
- 4. pubs.aip.org [pubs.aip.org]
- 5. cnf.cornell.edu [cnf.cornell.edu]

- To cite this document: BenchChem. [crystallographic structure of alpha and beta tungsten]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13828277#crystallographic-structure-of-alpha-and-beta-tungsten]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)